

# Ethacizine hydrochloride quality control standards

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## Compound Focus: Ethacizine hydrochloride

CAS No.: 57530-40-2

Cat. No.: S1933674

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## Chemical Profile & Known Impurities

The table below summarizes the basic chemical information and a key impurity for **Ethacizine hydrochloride**.

Property	Description
CAS Number (free base)	33414-33-4 [1] [2] [3]
CAS Number (hydrochloride)	57530-40-2 [4] [5]
Molecular Formula	C <sub>22</sub> H <sub>27</sub> N <sub>3</sub> O <sub>3</sub> S (free base) [1] [3]
Molecular Weight	413.5 g/mol (free base) [1] [3]
Mechanism of Action	Class Ic antiarrhythmic agent [1] [4] [6]
Primary Use	Management of severe or refractory ventricular and supraventricular arrhythmias [1] [7]
Key Known Impurity	Mono-Desethyl Ethacizine [1]

## Analytical Methods & Experimental Protocols

While a full suite of standard protocols isn't available in the public search results, one study details a specific method for quantitative analysis.

**Spectrofluorometric Determination in Tablets** [8] This method involves converting Ethacizine into a fluorescent sulfone derivative for measurement.

- **Sample Preparation:** The method was developed and validated for analyzing 50 mg tablets (from Olainfarm, Latvia). The specific sample processing steps were not detailed in the abstract.
- **Derivatization:** Ethacizine is oxidized using **potassium hydrogenperoxomonosulphate** to form its corresponding sulfone derivative.
- **Instrumentation Parameters:**
  - **Detection Method:** Spectrofluorometry
  - **Excitation Wavelength ( $\lambda_{ex}$ ):** 264 nm
  - **Emission Wavelength ( $\lambda_{em}$ ):** 380 nm
- **Method Performance:**
  - **Linear Range:**  $1 \times 10^{-6}$  to  $8 \times 10^{-6}$  mol/L
  - **Correlation Coefficient (r):** 0.999
  - **Limit of Quantification (LOQ):**  $1.1 \times 10^{-6}$  mol/L
  - **Precision (RSD):** 1.7%
  - **Reported Accuracy ( $\delta$ ):** -0.2%

**General Impurity Analysis** [1] Suppliers of impurity standards indicate that techniques like **HPLC, NMR (1H & 13C), IR, and MASS spectrometry** are used for the characterization and analysis of Ethacizine and its impurities. Methanol is noted as a common solvent for such analyses.

## Comparative Experimental Data

Direct, structured comparisons of quality control parameters between Ethacizine and other drugs are not available in the searched literature. However, one electrophysiological study provides a direct, quantitative comparison with Flecainide (another Class Ic drug).

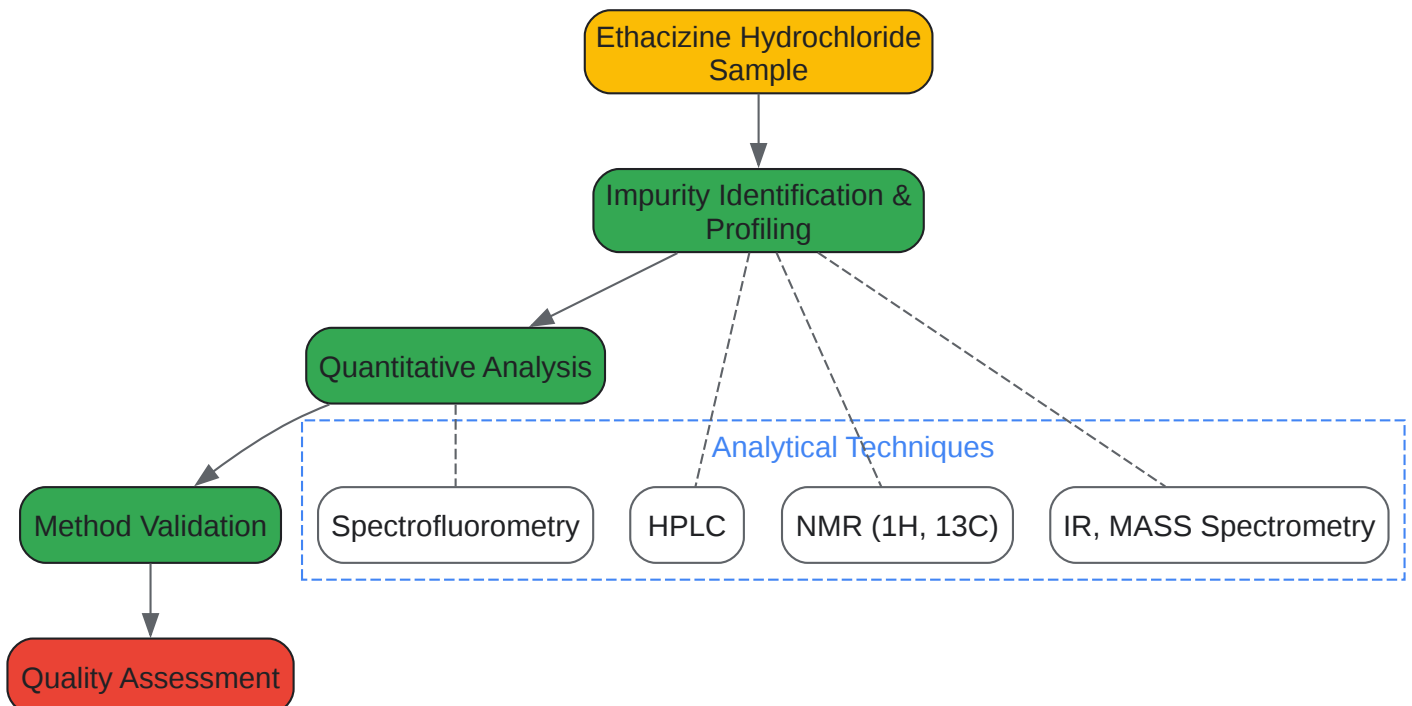
**Electrophysiological Comparison with Flecainide** [6] This study used microelectrode techniques on canine ventricular muscle to compare the effects on the maximum rate of depolarization ( $V_{max}$ ).

- **Use-Dependent Block of  $V_{max}$ :** Both drugs cause a use-dependent block, but with different kinetics.
- **Onset of Inhibition** (at 3 Hz stimulation):
  - **Ethacizine ( $2 \times 10^{-6}$  M):**  $0.014 \pm 0.002 \text{ AP}^{-1}$
  - **Flecainide ( $10^{-5}$  M):**  $0.021 \pm 0.012 \text{ AP}^{-1}$
- **Recovery from Block:**
  - **Ethacizine:** Time constant of  $27.1 \pm 13.3$  seconds
  - **Flecainide:** Time constant of  $12.2 \pm 2.5$  seconds

The results suggest that Ethacizine has a **slower recovery time** from the use-dependent block compared to Flecainide, which is a key characteristic for classifying it as a Class Ic antiarrhythmic with slow kinetics [6].

## Quality Control Workflow

The quality control process for **Ethacizine hydrochloride**, as inferred from the available data, can be visualized in the following workflow. It highlights the role of impurity profiling and analytical method validation.



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## Insights for Researchers

The search results indicate several points that may be of particular interest to drug development professionals:

- **Regional Use:** Ethacizine is noted as being primarily used in Russia and other CIS countries, which may explain the relative scarcity of widespread comparative studies in international literature [1].
- **Novel Formulations:** Research into prolonged-release formulations exists, using interpolymer complexes to modify release and maintain therapeutic concentration, potentially reducing dosing frequency [7].
- **Supplier Landscape:** Multiple chemical and API suppliers like Daicel, SynZeal, and MedChemExpress offer Ethacizine, its impurities, and deuterated standards (e.g., Ethacizine-D5) to support bio-analytical research and BA/BE studies [1] [3] [5].

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